

Personal protective equipment for handling Hpk1-IN-54

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Compound of Interest

Compound Name: Hpk1-IN-54

Cat. No.: B15614619

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Essential Safety and Handling Guide for Hpk1-IN-54

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Hpk1-IN-54**, a potent Hematopoietic Progenitor Kinase 1 (HPK1) inhibitor.^{[1][2]} Given that a specific Safety Data Sheet (SDS) for **Hpk1-IN-54** is not publicly available, this guidance is based on best practices for handling potent, biologically active small molecules and information available for similar HPK1 inhibitors.^{[3][4][5][6]}

Quantitative Data Summary

Property	Value	Source
IC50 (HPK1)	2.67 nM	^[1]
Storage (Powder)	-20°C	^{[3][4]}
Storage (in DMSO)	-80°C	^{[4][7]}

Personal Protective Equipment (PPE)

Consistent and proper use of Personal Protective Equipment is the primary defense against exposure to potent compounds like **Hpk1-IN-54**. The minimum required PPE for handling **Hpk1-IN-54** in solid (powder) or solution form includes:

PPE Category	Specification	Purpose
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes and airborne particles.[4]
Hand Protection	Double-gloving with nitrile gloves is recommended.	Provides a barrier against skin contact. Change gloves immediately if contaminated.[3][5]
Body Protection	A fully buttoned laboratory coat.	Protects skin and clothing from contamination.[3][4]
Respiratory Protection	All handling of solid Hpk1-IN-54 and preparation of solutions should be performed in a certified chemical fume hood.	Prevents inhalation of aerosols or fine particles.[3][4]

Operational Plan for Safe Handling

A systematic approach is essential to minimize exposure and ensure the integrity of the compound.

Receiving and Storage

Upon receipt, inspect the container for any damage or leakage. **Hpk1-IN-54** should be stored at -20°C in its solid form.[3][4] Store in a clearly labeled, designated, and secure location away from incompatible materials. Solutions of the compound in solvents like DMSO should be stored at -80°C.[4][7]

Preparation of Stock Solutions

- Environment: All procedures involving the handling of solid **Hpk1-IN-54** must be conducted in a chemical fume hood to avoid inhalation of dust or aerosols.[3]
- Weighing: Use a precision balance within the fume hood. Handle the solid compound carefully to avoid generating dust.[3]

- Solvent Addition: Slowly add the desired solvent (e.g., DMSO) to the vial containing the solid **Hpk1-IN-54**.^[3] For example, to prepare a 10 mM stock solution, add the appropriate volume of DMSO to your weighed amount of **Hpk1-IN-54**.

Emergency Procedures

Immediate and appropriate action is crucial in the event of a spill or exposure.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.^{[3][5]}
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.^[4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.^{[3][5]}
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.^{[3][5]}
- Spills:
 - In a fume hood: Decontaminate the area with an appropriate solvent (e.g., ethanol) and absorb the spill with absorbent pads.^[3]
 - Outside of a fume hood: Evacuate the area and contact your institution's environmental health and safety department.^[3]

Disposal Plan

Proper disposal of **Hpk1-IN-54** and its containers is crucial to prevent environmental contamination and ensure compliance with regulations.

- Solid Waste: Collect unused **Hpk1-IN-54** powder and any contaminated disposable materials (e.g., weigh boats, pipette tips) in a clearly labeled, sealed container for hazardous chemical waste.^[8]

- Liquid Waste: Unused solutions containing **Hpk1-IN-54** should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.[3][5][8]
- Disposal Vendor: Follow your institution's specific procedures for the disposal of hazardous chemical waste. Ensure the waste is collected by a licensed hazardous waste disposal company.[3][5]

Experimental Protocol: In Vitro HPK1 Kinase Assay

This protocol provides a generalized procedure for assessing the inhibitory activity of **Hpk1-IN-54** on HPK1 kinase in vitro.

Materials and Reagents

- Recombinant human HPK1 enzyme
- **Hpk1-IN-54**
- Kinase Assay Buffer (e.g., 25 mM MOPS, pH 7.2, 12.5 mM glycerol 2-phosphate, 25 mM MgCl₂, 5 mM EGTA, 2 mM EDTA, 0.25 mM DTT)[9]
- ATP
- Substrate (e.g., Myelin Basic Protein (MBP))
- γ -³³P-ATP (for radiometric assay)
- 96-well or 384-well plates
- Phosphocellulose P81 paper (for radiometric assay)
- 1% phosphoric acid solution (for radiometric assay)[9]

Procedure

- Compound Preparation: Prepare a serial dilution of **Hpk1-IN-54** in DMSO. Further dilute the compound in Kinase Assay Buffer to the desired final concentrations. Include a DMSO-only control.

- Reaction Mixture Preparation: Prepare a master mix containing Kinase Assay Buffer, ATP, γ - ^{33}P -ATP, and the substrate (MBP).
- Kinase Reaction:
 - Add the diluted **Hpk1-IN-54** or DMSO control to the wells of the assay plate.
 - Add the master mix to all wells.
 - Initiate the kinase reaction by adding the diluted HPK1 enzyme to all wells.
 - Incubate the plate at 30°C for a predetermined time (e.g., 30-60 minutes).
- Stopping the Reaction (Radiometric Assay):
 - Stop the reaction by spotting a portion of the reaction mixture onto phosphocellulose P81 paper.^[9]
- Washing:
 - Wash the P81 paper strips three times with 1% phosphoric acid solution to remove unincorporated γ - ^{33}P -ATP.^[9]
- Detection:
 - Air dry the P81 paper and measure the incorporated radioactivity using a scintillation counter.
- Data Analysis:
 - Calculate the percent inhibition for each concentration of **Hpk1-IN-54** relative to the DMSO control.
 - Determine the IC50 value by fitting the data to a dose-response curve.

Visual Workflow for Safe Handling

Workflow for Safe Handling of Hpk1-IN-54



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Caption: A step-by-step workflow for the safe handling of **Hpk1-IN-54**.

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